

Physical and chemical properties of Trifluoperazine N-glucuronide-d3

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Compound of Interest

Compound Name: Trifluoperazine N-glucuronide-d3

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An In-depth Technical Guide to Trifluoperazine N-glucuronide-d3

This technical guide provides a comprehensive overview of the physical and chemical properties, metabolic pathways, and analytical methodologies related to **Trifluoperazine N-glucuronide-d3**. This document is intended for researchers, scientists, and drug development professionals engaged in pharmacokinetic studies, drug metabolism research, and therapeutic drug monitoring.

Introduction

Trifluoperazine N-glucuronide-d3 is the deuterium-labeled form of Trifluoperazine N-glucuronide, a major metabolite of the antipsychotic drug Trifluoperazine.[1][2] Due to its isotopic labeling, it serves as an excellent internal standard for quantitative bioanalytical assays, particularly in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods.[3] The presence of deuterium atoms provides a distinct mass difference, allowing for precise differentiation from the endogenous, non-labeled metabolite, thereby ensuring high accuracy and precision in pharmacokinetic and metabolic studies.[3][4]

Physical and Chemical Properties

Trifluoperazine N-glucuronide-d3 is a yellow solid.[5] While specific quantitative data for some physical properties like melting and boiling points are not readily available in the public

domain, the following tables summarize the known chemical and physical characteristics.

Table 1: Chemical Identification

Property	Value	Source
IUPAC Name	(2S,3S,4S,5R,6R)-3,4,5-trihydroxy-6-(1-(methyl-d3)-4-(3-(2-(trifluoromethyl)-10H-phenothiazin-10-yl)propyl)piperazin-1-ium-1-yl)tetrahydro-2H-pyran-2-carboxylate	[3]
Synonyms	TFP N-Glucuronide-d3, UGT1A4-d3	[1][4]
CAS Number	165602-90-4 (unlabeled)	[5]
Molecular Formula	C ₂₇ H ₂₉ D ₃ F ₃ N ₃ O ₆ S	[5]
Molecular Weight	586.64 g/mol	[4][5]

Table 2: Physical Properties

Property	Value	Source
Physical Form	Yellow Solid	[5]
Solubility	Soluble in Methanol and Water (for non-deuterated form)	[1]
Storage Temperature	-20°C	[1][4]
Stability	≥ 3 years at -20°C	[4]

Experimental Protocols

Metabolic Synthesis: N-Glucuronidation

Trifluoperazine N-glucuronide is formed in the liver through a phase II metabolic reaction catalyzed by the enzyme UDP-glucuronosyltransferase 1A4 (UGT1A4).^{[1][2][6]} This enzyme facilitates the conjugation of a glucuronic acid moiety from the cofactor uridine diphosphate glucuronic acid (UDPGA) to the tertiary amine on the piperazine ring of trifluoperazine.

A typical in vitro experimental setup to produce Trifluoperazine N-glucuronide would involve:

- **Incubation Mixture:** A buffered solution (e.g., phosphate buffer, pH 7.4) containing human liver microsomes (as a source of UGT1A4), the substrate trifluoperazine, and the cofactor UDPGA.
- **Reaction Conditions:** Incubation at 37°C for a specified period.
- **Reaction Termination:** The reaction is typically stopped by adding a cold organic solvent, such as acetonitrile or methanol, which also serves to precipitate proteins.
- **Analysis:** The formation of the glucuronide metabolite can be monitored and quantified using LC-MS/MS.

For the synthesis of the deuterated form, Trifluoperazine-d3 would be used as the substrate.

Bioanalytical Quantification using LC-MS/MS

Trifluoperazine N-glucuronide-d3 is primarily used as an internal standard for the quantification of Trifluoperazine N-glucuronide in biological matrices like plasma or urine. A general LC-MS/MS protocol would include the following steps:

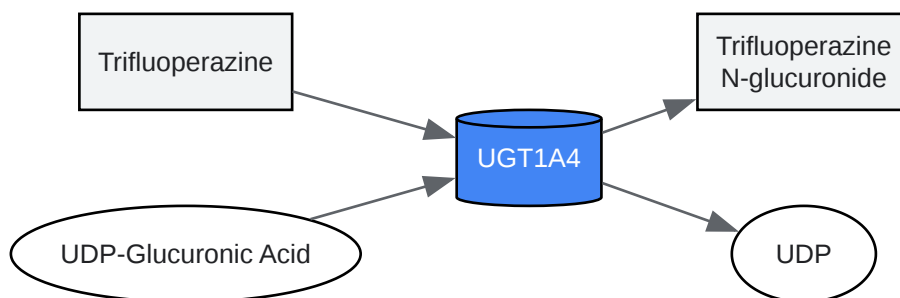
- **Sample Preparation:**
 - A known amount of **Trifluoperazine N-glucuronide-d3** (internal standard) is spiked into the biological sample.
 - Protein precipitation is performed by adding a solvent like acetonitrile.
 - The sample is centrifuged, and the supernatant is collected and evaporated.
 - The residue is reconstituted in the mobile phase for injection into the LC-MS/MS system.

- Liquid Chromatography (LC):
 - A C18 reverse-phase column is commonly used for separation.
 - A gradient elution with a mobile phase consisting of an aqueous component (e.g., ammonium formate buffer) and an organic component (e.g., acetonitrile or methanol) is employed.
- Tandem Mass Spectrometry (MS/MS):
 - The mass spectrometer is operated in positive electrospray ionization (ESI) mode.
 - Multiple Reaction Monitoring (MRM) is used to detect specific precursor-to-product ion transitions for both the analyte (Trifluoperazine N-glucuronide) and the internal standard (**Trifluoperazine N-glucuronide-d3**).
 - The ratio of the peak area of the analyte to the peak area of the internal standard is used to construct a calibration curve and quantify the analyte in unknown samples.

Metabolic and Signaling Pathways

Metabolic Pathway: N-Glucuronidation of Trifluoperazine

The N-glucuronidation of trifluoperazine is a key metabolic pathway for its detoxification and elimination. The following diagram illustrates this process.

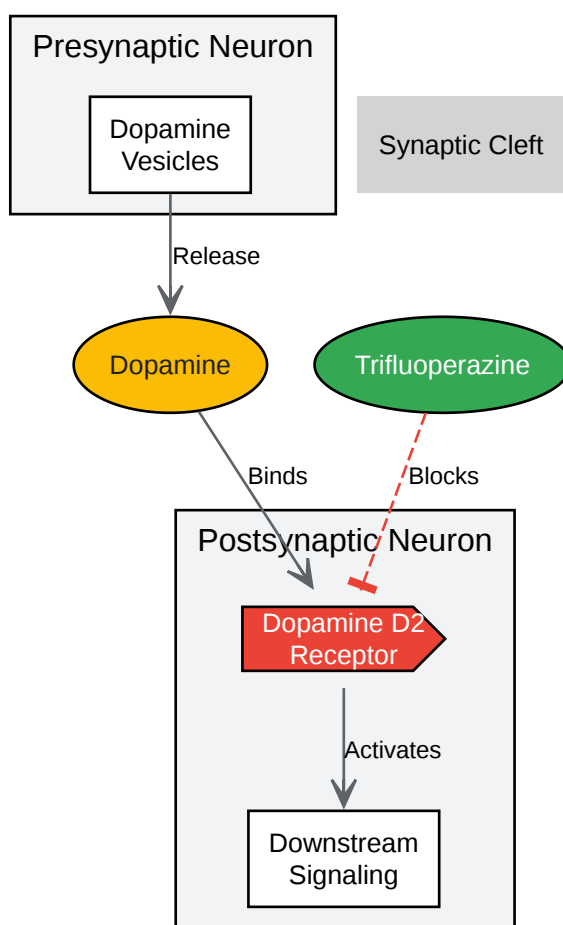


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Metabolic pathway of Trifluoperazine to its N-glucuronide metabolite.

Signaling Pathway of the Parent Compound: Trifluoperazine

Trifluoperazine primarily exerts its antipsychotic effects by acting as an antagonist at dopamine D2 receptors in the mesolimbic and mesocortical pathways of the brain.[7] By blocking these receptors, it modulates dopamine signaling, which is often hyperactive in psychotic disorders.



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Mechanism of action of Trifluoperazine at the dopamine D2 receptor.

Conclusion

Trifluoperazine N-glucuronide-d3 is an indispensable tool in modern bioanalytical research, enabling the precise quantification of its non-labeled counterpart. This guide has provided a summary of its known physical and chemical properties, outlined the methodologies for its

enzymatic synthesis and analytical application, and illustrated its metabolic origin and the pharmacological action of its parent compound. Further research to elucidate more specific physical constants and to develop detailed synthetic protocols would be of great value to the scientific community.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. researchgate.net [researchgate.net]
- 3. veeprho.com [veeprho.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Trifluoperazine-d3 N-Glucuronide | CymitQuimica [cymitquimica.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. What is the mechanism of Trifluoperazine Hydrochloride? [synapse.patsnap.com]
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